

Personal protective equipment for handling 2-Methylheptadecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylheptadecane

Cat. No.: B108993

[Get Quote](#)

Essential Safety and Handling Guide for 2-Methylheptadecane

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Methylheptadecane**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and operational integrity.

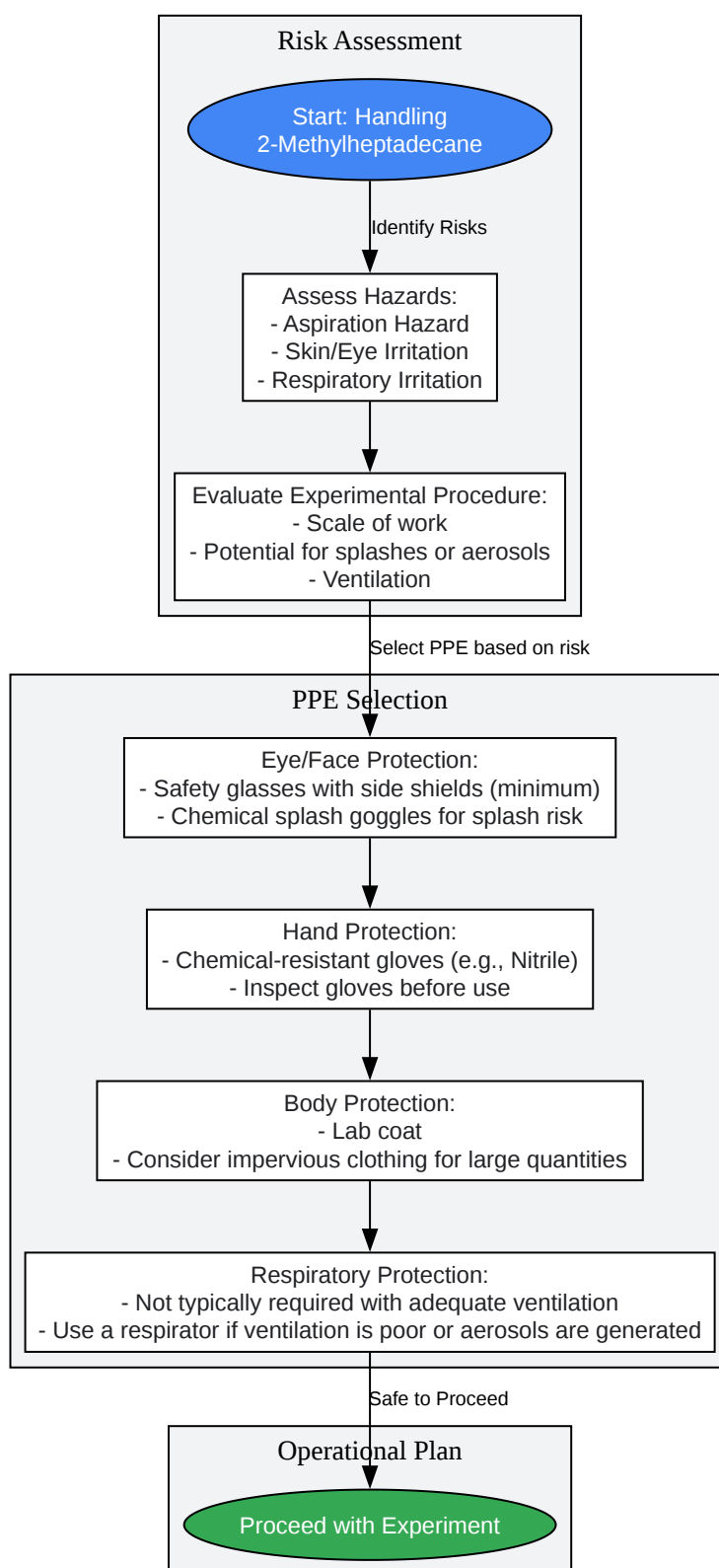
Chemical and Physical Properties

A summary of key quantitative data for **2-Methylheptadecane** is presented below for easy reference.

Property	Value
CAS Number	1560-89-0
Molecular Formula	C ₁₈ H ₃₈
Molecular Weight	254.49 g/mol
Appearance	Data not available
Boiling Point	Data not available
Melting Point	Data not available
Hazard Classifications	May be fatal if swallowed and enters airways.[1] [2] Causes skin and eye irritation. May cause respiratory irritation. Some sources report it as not meeting GHS hazard criteria.[3]

Personal Protective Equipment (PPE) Selection Workflow

The selection of appropriate Personal Protective Equipment (PPE) is a critical step in safely handling **2-Methylheptadecane**. The following diagram outlines the decision-making process for ensuring adequate protection.



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **2-Methylheptadecane**.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring a safe laboratory environment.

Engineering Controls and Preparation

- Ventilation: Always handle **2-Methylheptadecane** in a well-ventilated area.^[4] A certified chemical fume hood is recommended.
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and explosion-proof equipment.^{[1][4]}
- Emergency Equipment: Ensure an emergency eye wash station and safety shower are readily accessible.

Donning Personal Protective Equipment (PPE)

- Eye and Face Protection: At a minimum, wear safety glasses with side shields.^[5] If there is a risk of splashing, use chemical splash goggles.^[5] A face shield may be used in combination with goggles for maximum protection.^[6]
- Skin and Body Protection: Wear a standard laboratory coat. For larger quantities or procedures with a high risk of splashes, consider fire/flammable resistant and impervious clothing.^{[1][4]}
- Hand Protection: Wear chemical-impermeable gloves.^{[1][4]} Nitrile gloves are a suitable option, but always check the manufacturer's compatibility chart.^[5] Gloves must be inspected for tears or holes before each use.^{[1][4]} After handling, wash and dry your hands thoroughly.^{[1][4]}
- Respiratory Protection: Under normal laboratory conditions with adequate engineering controls (like a fume hood), respiratory protection is generally not required. If ventilation is inadequate, or if aerosols may be generated, a full-face respirator should be used.^{[1][4]}

Chemical Handling

- Avoid Contact: Prevent contact with skin and eyes.[4][7]
- Avoid Inhalation: Avoid breathing vapors, mist, or gas.[4][7]
- Dispensing: When transferring the chemical, ground and bond the container and receiving equipment to prevent static discharge.
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[4]

Accidental Release Measures

- Evacuate: Evacuate personnel from the immediate area.[4][7]
- Ventilate: Ensure adequate ventilation of the spill area.
- Containment: Prevent further leakage or spillage if it is safe to do so.[4] Cover drains to prevent the chemical from entering them.
- Cleanup: Absorb the spill with a liquid-binding material such as sand, diatomaceous earth, or a universal binding agent.[2] Collect the absorbed material and place it in a suitable, closed container for disposal.[1][4] Use spark-proof tools during cleanup.[1][4]

Disposal Plan

Proper disposal of **2-Methylheptadecane** and its containers is crucial to prevent environmental contamination and comply with regulations.

- Chemical Waste: **2-Methylheptadecane** should be disposed of through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4] Do not discharge it into sewer systems or allow it to contaminate water, foodstuffs, or feed.[4]
- Contaminated Packaging: Empty containers can be triple-rinsed (or the equivalent) and offered for recycling or reconditioning.[4] Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.[4] For combustible packaging materials, controlled incineration is a possible disposal method.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. carlroth.com [carlroth.com]
- 3. Isooctadecane | C18H38 | CID 15265 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemicalbook.com [chemicalbook.com]
- 5. Personal Protection Equipment (PPE) for Oil and Gas Personnel - HSI [hsi.com]
- 6. osha.gov [osha.gov]
- 7. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Methylheptadecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108993#personal-protective-equipment-for-handling-2-methylheptadecane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com